

An In-depth Technical Guide to the Physicochemical Properties of Deuterated Linalool

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Compound of Interest

Compound Name: *Linalool-d5*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of deuterated linalool, a valuable tool in various scientific fields, including drug metabolism studies, mechanistic investigations, and as an internal standard in analytical chemistry. This document details the effects of deuterium substitution on the physicochemical characteristics of linalool, offers detailed experimental protocols for its analysis, and explores its metabolic pathways.

Introduction to Deuterated Linalool

Linalool is a naturally occurring chiral terpene alcohol found in many flowers and spice plants. It exists as two enantiomers: (S)-(+)-linalool (coriandrol) and (R)-(-)-linalool (licareol).^[1]

Deuterated linalool is an isotopologue of linalool where one or more hydrogen atoms have been replaced by deuterium, a stable isotope of hydrogen. This isotopic substitution, while minimally altering the molecule's overall structure and biological activity in many cases, imparts a significant change in mass. This mass difference is the foundation of its utility in research, particularly in studies involving kinetic isotope effects and as a mass-distinguishable internal

standard for quantitative analysis.^[1] A common commercially available form is (±)-Linalool-d3, where three deuterium atoms are incorporated.^{[1][2]}

The substitution of hydrogen with deuterium results in a stronger C-D bond compared to the C-H bond. This difference in bond strength leads to the kinetic isotope effect (KIE), where reactions involving the cleavage of a C-D bond proceed at a slower rate than those involving a C-H bond.^[1] This phenomenon is a powerful tool for elucidating reaction mechanisms and understanding metabolic pathways.^[1]

Physicochemical Properties

The introduction of deuterium into the linalool molecule influences its physical properties due to the increased mass and slight changes in bond vibrational energies. While extensive experimental data for all possible deuterated linalool isotopologues is not widely published, general principles of isotope effects on physical properties allow for reliable estimations. Deuterated compounds typically exhibit slightly higher boiling points, densities, and refractive indices compared to their non-deuterated counterparts.^[1]

Quantitative Data Summary

The following tables summarize the available quantitative physicochemical data for linalool and a common deuterated analogue, (±)-Linalool-d3.

Table 1: General Physicochemical Properties

Property	Linalool	(±)-Linalool-d3	Data Source(s)
Molecular Formula	C ₁₀ H ₁₈ O	C ₁₀ H ₁₅ D ₃ O	^{[2][3]}
Molecular Weight	154.25 g/mol	157.3 g/mol	^{[2][3]}
Appearance	Colorless liquid	Neat oil	^{[2][3]}
Odor	Floral, with a touch of spiciness	Not specified	^[4]
Solubility	Practically insoluble in water; miscible with alcohol and ether	Slightly soluble in Chloroform, Ethyl Acetate, and Methanol	^{[2][5]}

Table 2: Physical Constants

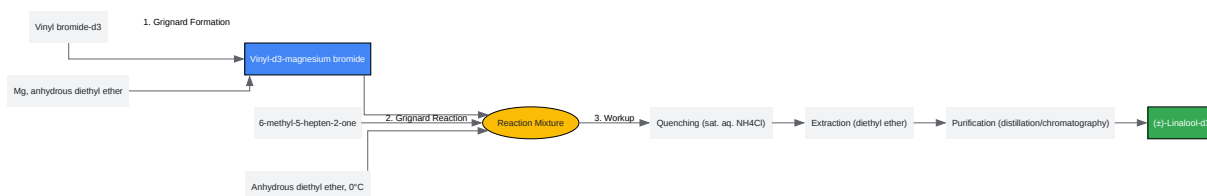
Property	Linalool	(±)-Linalool-d3	Data Source(s)
Boiling Point	198-200 °C at 760 mmHg	Expected to be slightly higher than linalool	[1][5]
Density	~0.8622 g/cm ³ at 20 °C	Expected to be slightly higher than linalool	[1][5]
Refractive Index	~1.4604 at 22 °C	Expected to be slightly higher than linalool	[1][5]

Experimental Protocols

Synthesis of (±)-Linalool-d3

A common method for the synthesis of deuterated linalool involves the use of deuterated precursors. For instance, (±)-linalool-d3 can be synthesized from a deuterated Grignard reagent and a suitable ketone.[1]

Reaction Scheme:



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Caption: Synthesis of (±)-Linalool-d3 via Grignard Reaction.

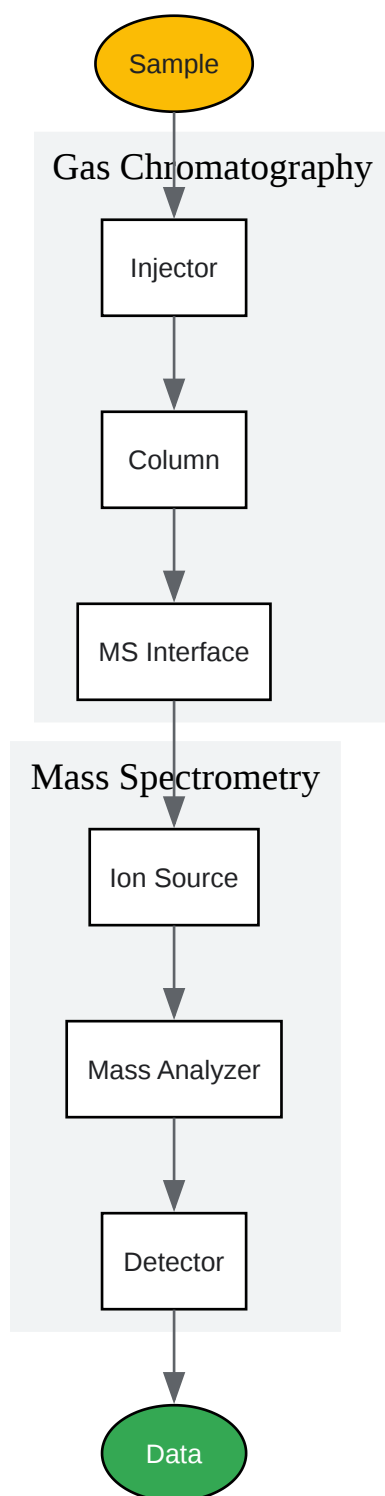
Protocol:

- Preparation of Vinyl-d3-magnesium bromide: React vinyl bromide-d3 with magnesium turnings in anhydrous diethyl ether under an inert atmosphere (e.g., argon) to form the Grignard reagent.[\[1\]](#)
- Grignard Reaction: To a solution of 6-methyl-5-hepten-2-one in anhydrous diethyl ether, slowly add the prepared vinyl-d3-magnesium bromide solution at 0°C.[\[1\]](#)
- Workup: After the reaction is complete, quench the reaction mixture by the slow addition of a saturated aqueous solution of ammonium chloride.[\[1\]](#)
- Extraction: Extract the aqueous layer with diethyl ether. The organic layers should be combined, washed with brine, and dried over anhydrous sodium sulfate.[\[1\]](#)
- Purification: Remove the solvent under reduced pressure. The crude product can be purified by vacuum distillation or column chromatography on silica gel to obtain pure (±)-linalool-d3.[\[1\]](#)

Analytical Methodologies

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a primary technique for the analysis of deuterated linalool, enabling its separation from the non-deuterated form and its quantification.[\[1\]](#)



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Caption: General workflow for GC-MS analysis.

Typical GC-MS Parameters:

- Column: A non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm x 0.25 μ m), is suitable.[\[1\]](#)
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.[\[1\]](#)
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.[\[1\]](#)
 - Ramp: Increase to 240°C at a rate of 5°C/min.[\[1\]](#)
 - Final hold: Hold at 240°C for 5 minutes.[\[1\]](#)
- Injector Temperature: 250°C.[\[1\]](#)
- MS Transfer Line Temperature: 280°C.[\[1\]](#)
- Ionization Mode: Electron Ionization (EI) at 70 eV.[\[1\]](#)
- Scan Range: m/z 40-300.[\[1\]](#)

The mass spectrum of linalool-d3 will show a molecular ion peak (M+) at m/z 157, which is three mass units higher than that of non-deuterated linalool (m/z 154). The fragmentation pattern will also be shifted for fragments containing the deuterium labels.[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used to confirm the position and extent of deuterium incorporation.[\[1\]](#)

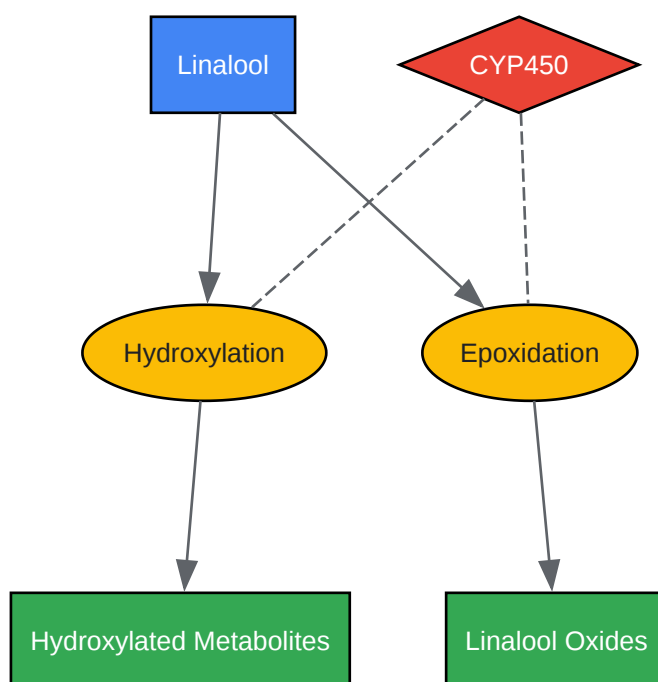
Typical ^1H NMR Parameters:

- Solvent: Chloroform-d (CDCl_3).[\[1\]](#)
- Spectrometer: 400 MHz or higher.[\[1\]](#)
- Pulse Sequence: A standard single-pulse experiment.[\[1\]](#)
- Number of Scans: 16 or higher for a good signal-to-noise ratio.[\[1\]](#)

In the ^1H NMR spectrum of linalool- d_3 , the signals corresponding to the protons on the vinyl group will be absent or significantly reduced in intensity, confirming successful deuteration at these positions. ^2H NMR can also be performed to directly observe the deuterium signals.[1]

Metabolic Pathways

Linalool is metabolized in vivo primarily by cytochrome P450 (CYP) enzymes in the liver. The main metabolic pathways involve hydroxylation and epoxidation.[1] The use of deuterated linalool can help to determine the relative contributions of these pathways by observing the kinetic isotope effects at different positions.[1]



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Caption: Cytochrome P450-mediated metabolism of linalool.

Conclusion

Deuterated linalool is an invaluable tool for researchers in chemistry, biology, and pharmacology. Its unique physical and chemical properties, stemming from the mass difference between hydrogen and deuterium, enable detailed investigations into reaction mechanisms, metabolic pathways, and quantitative analysis. The methodologies and data presented in this

guide provide a foundational understanding for professionals working with this important isotopologue.

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